

Safe Disposal of L2H17: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: L2H17

Cat. No.: B1193118

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For Immediate Reference: Key Safety and Disposal Information for **L2H17**

This document provides essential guidance for the safe handling and disposal of **L2H17**, a chalcone derivative with noted anti-inflammatory and chemopreventive properties.

Researchers, scientists, and drug development professionals must adhere to these procedures to ensure personal safety and environmental compliance. The following information is based on the hazardous properties of similar chemical compounds, given the absence of a specific Safety Data Sheet (SDS) for **L2H17**. A representative SDS for a related chalcone derivative indicates that **L2H17** should be handled as a hazardous substance.

Hazard Profile and Safety Summary

L2H17 is classified with multiple hazards, requiring careful handling at all stages, including disposal. The primary hazards are:

- Harmful if swallowed (Acute toxicity, Oral, Category 4)
- May cause an allergic skin reaction (Skin sensitization, Category 1)
- Causes serious eye damage (Serious eye damage, Category 1)
- May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3)
- Very toxic to aquatic life (Short-term (acute) aquatic hazard, Category 1)

- Harmful to aquatic life with long lasting effects (Long-term (chronic) aquatic hazard, Category 3)

Personal Protective Equipment (PPE) is mandatory when handling **L2H17**. This includes, but is not limited to, safety goggles, face shields, chemical-resistant gloves, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.

Quantitative Data

Property	Value	Reference
Melting Point	136 - 140 °C (277 - 284 °F)	
Acute Toxicity, Oral	Category 4	
Eye Damage	Category 1	
Skin Sensitization	Category 1	
Aquatic Hazard (Acute)	Category 1	
Aquatic Hazard (Chronic)	Category 3	

Experimental Protocols

Spill Clean-up Protocol:

In the event of a spill, evacuate the area and ensure adequate ventilation. Avoid breathing dust. Wear appropriate PPE as outlined above. For a dry spill, carefully sweep or scoop the material into a designated, labeled waste container, avoiding dust generation. For a wet spill, absorb with an inert, non-combustible material such as sand or earth, and place in a sealed container for disposal. Do not allow the substance to enter drains or waterways. Following clean-up, wash the area thoroughly.

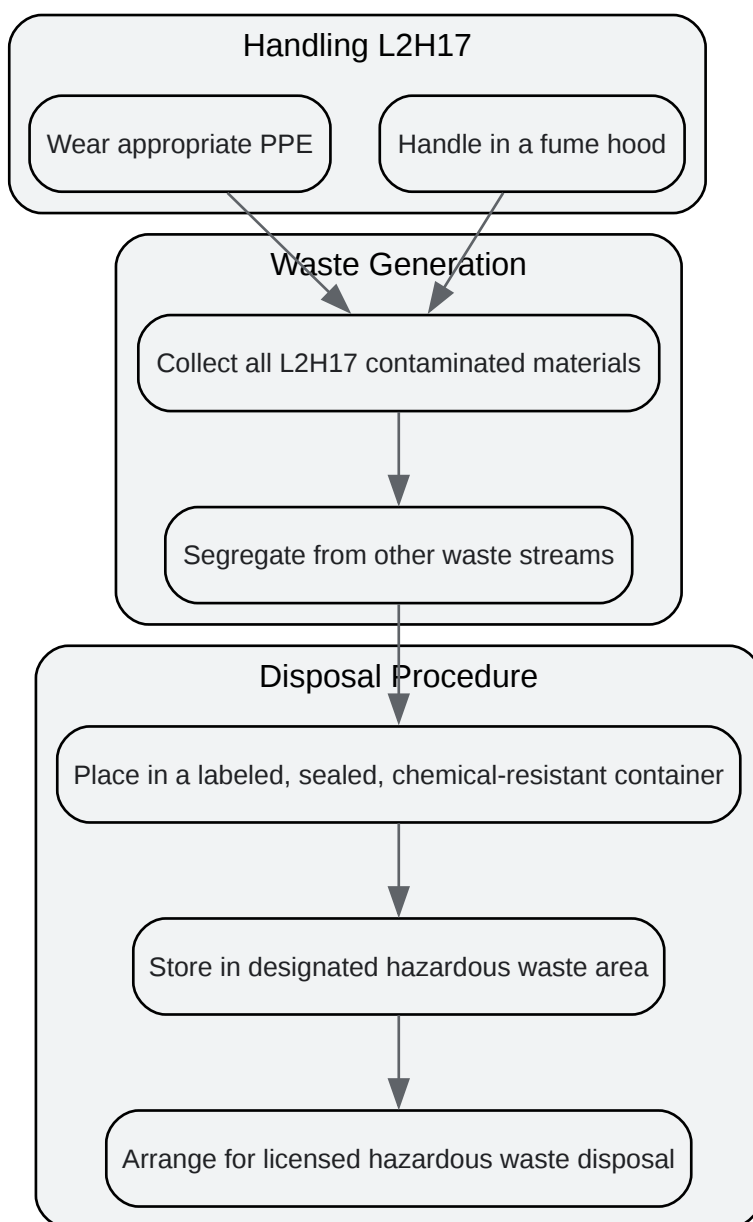
Disposal Procedures

Proper disposal of **L2H17** is critical to prevent harm to human health and the environment. All waste containing **L2H17** must be treated as hazardous waste.

Step-by-Step Disposal Guide:

- Segregation: Do not mix **L2H17** waste with other waste streams. Keep it in a separate, clearly labeled, and sealed container.
- Containerization: Use a chemically resistant, leak-proof container for all **L2H17** waste. This includes contaminated labware (e.g., pipette tips, vials), PPE, and spill clean-up materials.
- Labeling: The waste container must be labeled with "Hazardous Waste," the chemical name "**L2H17**," and a clear description of the hazards (e.g., "Toxic," "Environmental Hazard").
- Storage: Store the sealed waste container in a designated, secure hazardous waste accumulation area. This area should be well-ventilated and away from incompatible materials.
- Disposal: Arrange for collection by a licensed hazardous waste disposal contractor. Provide the contractor with a full hazard profile of the waste. Do not attempt to dispose of **L2H17** down the drain or in regular trash.

Visualized Workflow



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Caption: **L2H17** Disposal Workflow.

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